Structure-activity relationship of N-Propylcyclohexanamine derivatives

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Compound of Interest

Compound Name:	*N-Propylcyclohexanamine*
CAS No.:	*3592-81-2*
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An In-Depth Guide to the Structure-Activity Relationship of **N-Propylcyclohexanamine** Derivatives for Receptor Targeting

This guide provides a comprehensive analysis of the structure-activity relationships (SAR) of **N-Propylcyclohexanamine** derivatives, a chemical scaffold with significant potential for modulating key G-protein coupled receptors (GPCRs) in the central nervous system. We will dissect the core molecular structure, explore how specific modifications influence biological activity, and provide detailed experimental protocols for evaluating these compounds. This document is intended for researchers and drug development professionals seeking to rationally design novel ligands with improved potency and selectivity.

Introduction: The **N-Propylcyclohexanamine** Scaffold

The **N-Propylcyclohexanamine** moiety is a key pharmacophore found in various biologically active compounds. Its simple, saturated cyclic structure combined with a flexible N-propyl group provides a versatile template for interacting with the binding pockets of various receptors, particularly dopamine and serotonin receptors.[1][2] Understanding the SAR of this

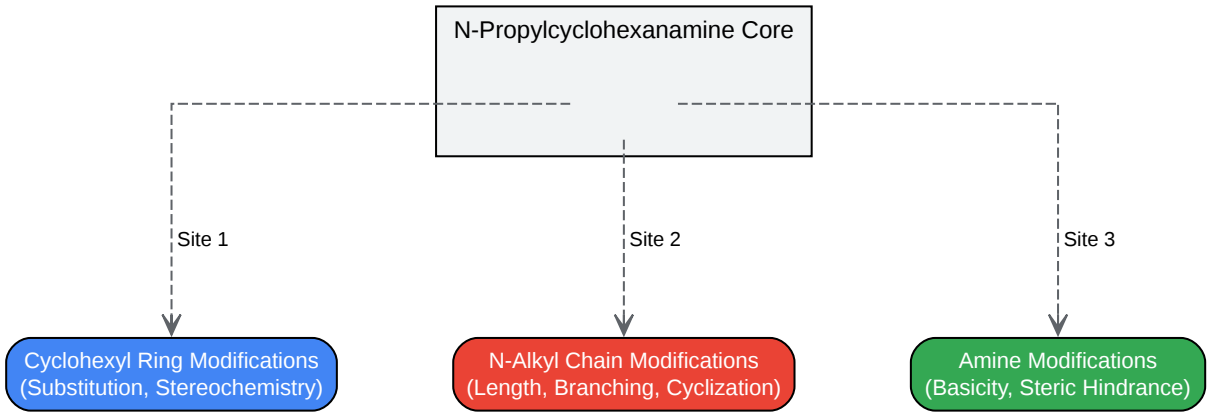
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scaffold is fundamental to optimizing ligand-receptor interactions and achieving desired pharmacological profiles, from full agonism to antagonism.[3]

The N-n-propyl substitution on a nitrogen atom is a well-established feature in medicinal chemistry for conferring high affinity and selectivity, especially for the dopamine D2 receptor subtype.[4] This guide will compare how modifications to the three key regions of the **N-Propylcyclohexanamine** scaffold—the cyclohexyl ring, the amine linker, and the N-propyl group—impact receptor affinity and functional activity.

Core Structure and Key Modification Sites

The fundamental structure of **N-Propylcyclohexanamine** provides three primary vectors for chemical modification to explore chemical space and optimize biological activity. Each site offers a unique opportunity to influence properties such as potency, selectivity, and pharmacokinetic profile.



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Caption: Key modification sites of the **N-Propylcyclohexanamine** scaffold.

Structure-Activity Relationship (SAR) Analysis

Modifications of the Cyclohexyl Ring

The cyclohexyl ring acts as a bulky, lipophilic anchor. Its conformation and substitution pattern are critical for orienting the molecule within the receptor's binding pocket.

- Substitution: Introducing substituents onto the cyclohexyl ring can dramatically alter activity.
  - Polar Groups (e.g., -OH, -NH2): Adding hydrogen bond donors or acceptors can form specific interactions with polar amino acid residues (like serines or threonines) in the binding site, often increasing affinity. For example, in the closely related 3-(3-hydroxyphenyl)-N-n-propylpiperidine (3-PPP) series, a hydroxyl group on the aromatic ring is crucial for dopamine receptor activity.[5]
  - Lipophilic Groups (e.g., -CH3, -Ph): Small alkyl or aryl substitutions can enhance binding through van der Waals or hydrophobic interactions, particularly if the binding pocket has a corresponding lipophilic region. However, larger groups can introduce steric hindrance, reducing affinity. The placement of a phenyl group, for instance, transforms the scaffold into one resembling phencyclidine (PCP), drastically changing the pharmacological target to the NMDA receptor.[6]

Modifications of the N-Alkyl Chain

The N-propyl group is often optimal for dopamine D2 receptor affinity.[4] The length and conformation of this chain dictate how the amine interacts with a key aspartate residue in the transmembrane domain 3 (TM3) of most aminergic GPCRs.[7]

- Chain Length:
  - Shorter Chains (Methyl, Ethyl): Generally result in lower affinity at D2-like dopamine receptors compared to the propyl group.
  - Longer Chains (Butyl, Pentyl): Can lead to a decrease in affinity, potentially by extending beyond the optimal binding pocket or by increasing non-specific binding.
- Branching: Introducing branching (e.g., an isopropyl group) can alter selectivity between receptor subtypes by creating steric constraints. For sympathomimetic amines, an isopropyl substitution on the nitrogen atom can abolish α-adrenergic activity while retaining β-receptor action.[8]

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Modifications of the Amine

The basicity of the amine nitrogen is crucial for forming a salt bridge with the conserved aspartate residue in aminergic receptors.

- Primary vs. Secondary vs. Tertiary Amines: For many adrenergic drugs, primary and secondary amines exhibit good activity.[8] Converting the secondary amine of **N-propylcyclohexanamine** to a tertiary amine (e.g., N-methyl-**N-propylcyclohexanamine**) can impact basicity and introduce steric bulk, which may alter receptor selectivity and functional activity (agonist vs. antagonist).[9]

Comparative Analysis of Receptor Activity

The primary targets for **N-Propylcyclohexanamine** derivatives are dopamine and serotonin receptors. The following table summarizes representative data for analogous compounds, illustrating the principles of the SAR discussed.

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Compound/ Analog Class	Modification	Target Receptor(s)	Affinity (Ki, nM)	Functional Activity	Reference
N-n-Propylnorapomorphine (NPA)	N-n-propyl group	D2	9.9	Agonist	[4]
N-Methylnorapomorphine	N-methyl group	D1 > D2	(D1 Ki = 150)	Agonist	[4]
(+)-3-PPP	N-propylpiperidine	D2 Autoreceptor	~50	Agonist	[5]
Equatorial Indolizidine of 3-PPP (8R enantiomer)	N-propyl, cyclized	D2	~100	Agonist	[5]
Equatorial Indolizidine of 3-PPP (8S enantiomer)	N-propyl, cyclized	D2	>1000	Weak Antagonist	[5]

This table includes data from closely related structural classes to illustrate the established effects of specific chemical modifications, such as the N-propyl group, on dopamine receptor affinity.

Experimental Protocols for Pharmacological Evaluation

To determine the SAR of novel **N-Propylcyclohexanamine** derivatives, a systematic evaluation of their binding affinity and functional activity is required. The following are standard, self-validating protocols for characterizing compounds at GPCR targets.

Target Engagement: Radioligand Binding Assay

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This protocol determines the binding affinity (Ki) of a test compound by measuring its ability to compete with a high-affinity radiolabeled ligand for the target receptor.[10][11]

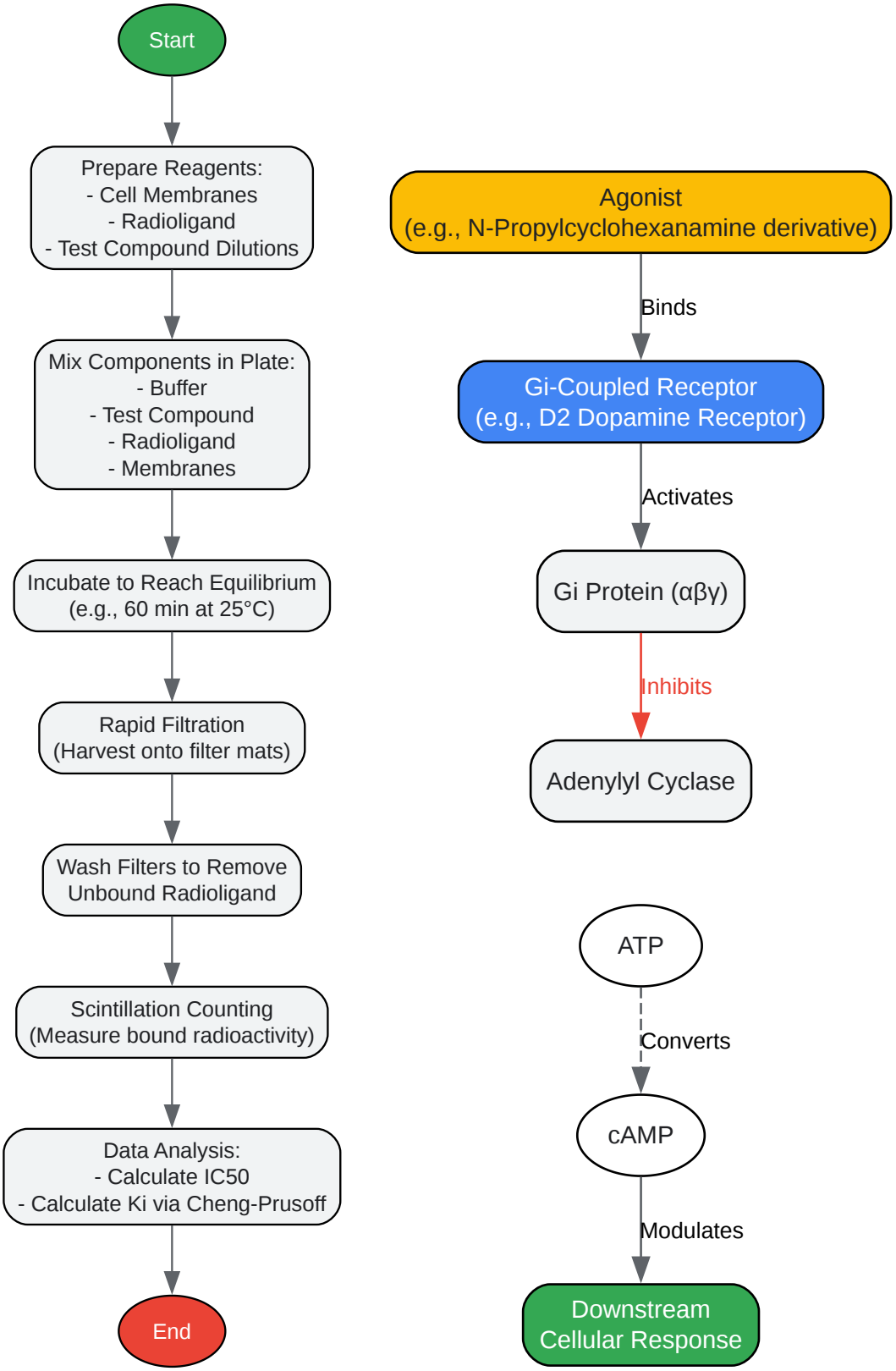
Objective: To calculate the inhibitory constant (Ki) of **N-Propylcyclohexanamine** derivatives at a target GPCR (e.g., human D2 receptor).

Materials:

- Cell membranes expressing the target GPCR (e.g., from CHO or HEK293 cells).
- Radiolabeled ligand with known affinity (e.g., [^{3}H]-Spiperone for D2 receptors).
- Test compounds (**N-Propylcyclohexanamine** derivatives).
- Binding Buffer (e.g., 50 mM Tris-HCl, 5 mM $MgCl_2$, pH 7.4).
- 96-well plates and glass fiber filter mats.
- Scintillation counter.

Workflow Diagram:

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Caption: Simplified signaling pathway for a Gi-coupled GPCR. [12] Step-by-Step Procedure (using HTRF Assay):

- Cell Culture: Culture cells expressing the target receptor (e.g., CHO-K1-hD2R) in an appropriate medium.
- Cell Plating: Seed the cells into a 384-well white plate at a density of 5,000-10,000 cells/well and incubate overnight.
- Compound Preparation: Prepare serial dilutions of the test compounds. Prepare a solution of forskolin (an adenylyl cyclase activator) at a concentration that gives ~80% of its maximal response (EC80). This is done to stimulate a detectable level of cAMP that can then be inhibited by the Gi-coupled agonist. [12][13]4. Stimulation: Add the test compound dilutions to the cells, followed immediately by the forskolin solution. For antagonist testing, the cells are incubated with the antagonist before adding a known agonist.
- Incubation: Incubate the plate for 30 minutes at room temperature.
- Lysis and Detection: Add the cAMP detection reagents (e.g., HTRF reagents: cAMP-d2 and anti-cAMP cryptate) to lyse the cells and initiate the detection reaction. [12][14]7. Final Incubation: Incubate for 60 minutes at room temperature, protected from light.
- Measurement: Read the plate on an HTRF-compatible reader at 620 nm and 665 nm.
- Data Analysis: Calculate the 665/620 nm ratio, which is inversely proportional to the amount of cAMP produced. Plot the ratio against the log of the agonist concentration and fit a sigmoidal dose-response curve to determine the EC50 (potency) and the magnitude of the inhibition (efficacy).

Conclusion and Future Directions

The **N-Propylcyclohexanamine** scaffold represents a promising starting point for the development of novel GPCR ligands. The structure-activity relationships discussed herein highlight several key principles for rational drug design:

- The N-propyl group is a powerful determinant of high affinity for dopamine D2-like receptors.

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- Cyclohexyl ring substitutions provide a means to fine-tune potency and selectivity by introducing new interactions with the receptor binding pocket.
- The basicity and steric environment of the core amine are essential for the canonical interaction with aminergic receptors.

Future efforts should focus on high-throughput synthesis and screening of diverse derivative libraries to further probe the SAR. [15][16][17]Combining empirical screening data with computational approaches, such as molecular docking and quantitative SAR (QSAR), will enable a more predictive and efficient optimization process. [3][18]By leveraging these strategies, novel **N-Propylcyclohexanamine** derivatives can be developed as selective chemical probes to study receptor biology or as lead compounds for therapeutics targeting CNS disorders.

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